

Indolin-6-ylboronic Acid: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Indolin-6-ylboronic acid*

Cat. No.: B594351

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Indolin-6-ylboronic acid** (CAS No. 1253912-15-0). The content herein is intended to support laboratory professionals in the safe use of this compound in research and development settings. It is important to note that a comprehensive, publicly available Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, the following guidance is synthesized from information on closely related arylboronic acids and general principles of laboratory safety. All users should supplement this guide with their institution's specific safety protocols and conduct a thorough risk assessment before use.

Chemical and Physical Properties

Indolin-6-ylboronic acid, also known as B-(2,3-Dihydro-1H-indol-6-yl)boronic acid, is a specialty chemical often used as a building block in organic synthesis, particularly in the development of novel pharmaceutical compounds.^[1] While experimentally determined physical and chemical data are limited, predicted values provide a baseline for handling procedures.

Property	Value	Source
CAS Number	1253912-15-0	[1]
Molecular Formula	C ₈ H ₁₀ BNO ₂	[1]
Molecular Weight	162.98 g/mol	
Purity	Typically ≥96%	[1]
Predicted Density	1.27 ± 0.1 g/cm ³	
Predicted Boiling Point	371.8 ± 52.0 °C	
Storage Temperature	2-8°C, in a dry, dark place	

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **Indolin-6-ylboronic acid** is not consistently available. However, based on the known hazards of similar arylboronic acids, such as 6-Indolylboronic acid, it is prudent to handle this compound with the assumption that it may possess the following hazards.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Precautionary Statements (General Recommendations):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Safe Handling

The following protocols are based on standard practices for handling powdered chemical reagents with potential irritant properties.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory environment and procedures should be conducted to determine the appropriate PPE. The following are minimum recommendations:

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes. A face shield should be used in addition to goggles when there is a risk of splashing.
- Skin Protection:
 - Gloves: Nitrile gloves should be worn. Inspect gloves for any tears or perforations before each use. Wash hands thoroughly after handling, even if gloves are worn.
 - Lab Coat: A flame-resistant lab coat that fits properly should be worn and buttoned to its full length.
- Respiratory Protection: All handling of solid **Indolin-6-ylboronic acid** that may generate dust should be conducted in a certified chemical fume hood to avoid inhalation. If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Weighing and Transfer

- Preparation: Before handling, ensure the work area, such as a chemical fume hood, is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Procedure: Conduct all weighing and transferring of the solid compound within a chemical fume hood to minimize the inhalation of dust particles. Use appropriate tools (e.g., spatulas) to handle the material.

Dissolution

- When preparing a solution, add the solid **Indolin-6-ylboronic acid** to the solvent slowly to avoid splashing.
- Carry out all dissolution procedures in a well-ventilated area, preferably within a chemical fume hood.

Storage

- Store **Indolin-6-ylboronic acid** in a tightly sealed container in a cool, dry, and dark place. Recommended storage temperature is between 2°C and 8°C.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal

- Collect all waste containing **Indolin-6-ylboronic acid** in a clearly labeled, sealed container.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Dispose of the chemical waste in accordance with local, state, and federal regulations.

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with plenty of water. Remove contaminated clothing and shoes. Wash the skin with soap and water. If irritation persists, seek medical attention.
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

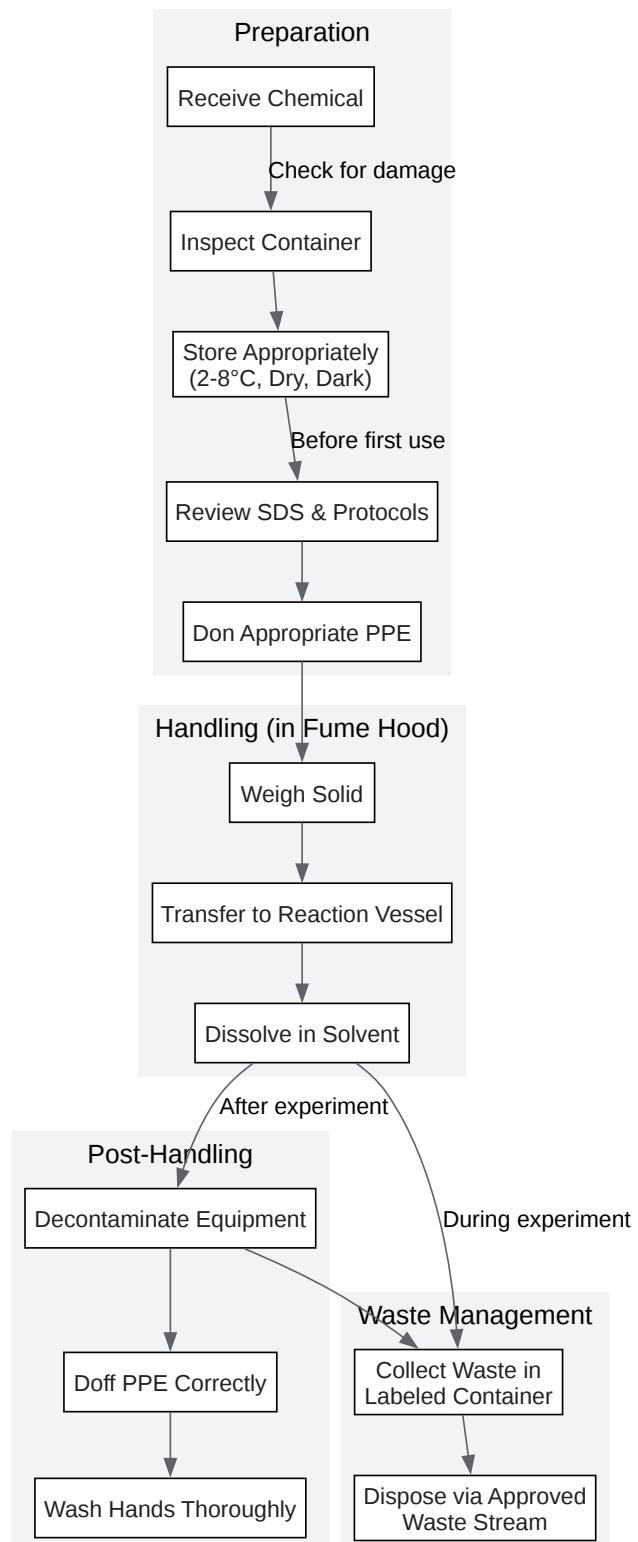
Spill Response:

- Evacuate the area.
- Wear appropriate personal protective equipment.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a labeled, sealed container for disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Ventilate the area.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Indolin-6-ylboronic acid** from receipt to disposal.

Workflow for Safe Handling of Indolin-6-ylboronic Acid

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References

- 1. calpaclab.com [calpaclab.com]
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